

# Essential Safety and Logistical Information for Handling Promethium-145

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## Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial procedural guidance for the safe handling and disposal of **Promethium-145**, a radioactive isotope. Adherence to these protocols is essential to minimize radiation exposure and prevent contamination.

**Promethium-145** is a synthetic radionuclide with a half-life of 17.7 years.<sup>[1][2]</sup> Its primary mode of decay is electron capture, which results in the emission of low-energy X-rays and Auger electrons.<sup>[3]</sup> A very small fraction of **Promethium-145** atoms decay via alpha particle emission.<sup>[2][4]</sup> Due to its radioactivity, **Promethium-145** and its compounds present a significant health risk if not handled with appropriate precautions. Ingestion or inhalation can lead to the accumulation of the isotope in bone tissue.

## Personal Protective Equipment (PPE)

The primary objective when working with **Promethium-145** is to prevent internal contamination and minimize external radiation exposure. The following PPE is mandatory:

- **Laboratory Coat:** A full-length lab coat, worn closed with sleeves rolled down, is required to protect against skin contamination.
- **Disposable Gloves:** Two pairs of nitrile or latex gloves should be worn to prevent skin contamination. The outer pair should be changed frequently, especially if contamination is suspected.

- **Safety Glasses:** Standard safety glasses provide protection against splashes of radioactive solutions.
- **Closed-Toe Shoes:** These are required to protect the feet from potential spills.

For procedures with a higher risk of generating airborne contamination, such as working with powders or volatile compounds, a risk assessment should be conducted to determine the need for respiratory protection (e.g., an N95 respirator or a powered air-purifying respirator).

## Shielding

The electron capture decay of **Promethium-145** produces a spectrum of low-energy X-rays. Shielding is necessary to reduce external exposure.

- **Lead Shielding:** Due to its high atomic number and density, lead is an effective material for shielding X-rays.[5] The thickness of the lead shielding required will depend on the activity of the **Promethium-145** source. For typical laboratory quantities, thin lead foils or lead-lined containers may be sufficient.
- **Lead-Composite Materials:** Materials that combine lead with other elements can offer effective shielding with reduced weight and increased flexibility, suitable for aprons and other personal shielding.[6]

## Quantitative Data for Promethium-145

The following table summarizes the key radiological properties of **Promethium-145**.

Property	Value
Half-Life	17.7 years
Primary Decay Mode	Electron Capture (>99%)
Secondary Decay Mode	Alpha Emission ( $\sim 2.8 \times 10^{-7}\%$ )
Decay Energy (EC)	163.37 keV
Primary X-ray Energies	36-45 keV
Primary Auger Electron Energies	Predominantly < 10 keV

Data sourced from multiple scientific databases.

## Operational Plan: From Reception to Disposal

A systematic approach is critical for the safe management of **Promethium-145** in a laboratory setting.

### Reception of Radioactive Material

- Upon arrival, visually inspect the package for any signs of damage or leakage.
- Perform a wipe test on the exterior of the package and use a suitable radiation survey meter to check for external contamination.
- If the package is damaged or contaminated, notify the institution's Radiation Safety Officer (RSO) immediately and follow their instructions.
- If the package is intact, transfer it to a designated and properly shielded radioactive materials storage area.

### Storage

- Store **Promethium-145** in a clearly labeled, shielded, and secure location.
- The storage area should be designated for radioactive materials only and access should be restricted to authorized personnel.
- Maintain an accurate inventory of all **Promethium-145**, including the date of receipt, activity, and current location.

### Handling and Experimental Work

- All work with unsealed **Promethium-145** must be conducted in a designated radioactive materials work area, such as a fume hood or a glove box, to prevent the spread of contamination.
- Cover work surfaces with absorbent, plastic-backed paper to contain any spills.

- Use remote handling tools, such as tongs or forceps, to increase the distance from the radioactive source and reduce exposure.
- Regularly monitor the work area, gloves, and clothing for contamination using an appropriate survey meter.
- Never eat, drink, smoke, or apply cosmetics in the laboratory where radioactive materials are handled.<sup>[1][7]</sup>

## Waste Management

- All waste contaminated with **Promethium-145** must be treated as radioactive waste.
- Segregate radioactive waste from non-radioactive waste.
- Radioactive waste should be further segregated by its physical form (solid or liquid) and isotopic content.<sup>[8][9]</sup>

## Disposal Plan

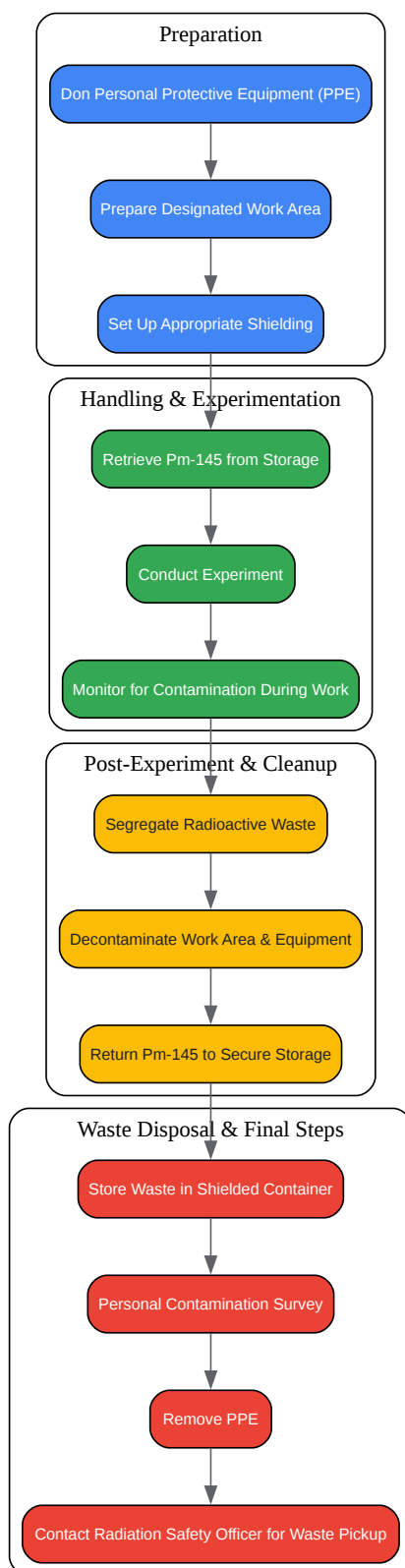
Due to its long half-life, **Promethium-145** is classified as a long-lived isotope.<sup>[8]</sup> Waste containing this radionuclide requires careful management and disposal in a licensed facility.

- Waste Collection:
  - Solid Waste: Collect contaminated items such as gloves, absorbent paper, and plasticware in designated, clearly labeled, and shielded radioactive waste containers.
  - Liquid Waste: Collect liquid waste in shatterproof containers. Do not mix aqueous and organic radioactive waste streams.
- Waste Storage: Store radioactive waste in a secure, shielded, and designated area, away from general laboratory traffic.
- Disposal: The disposal of long-lived radioactive waste is highly regulated.
  - Contact your institution's RSO to arrange for the pickup and disposal of **Promethium-145** waste.

- The waste will likely be transported to a licensed low-level or intermediate-level radioactive waste disposal facility.[\[10\]](#)[\[11\]](#) Depending on the concentration and total activity, deep geological disposal may be required.[\[2\]](#)[\[12\]](#)

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Promethium-145** in a research laboratory.



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Caption: Workflow for Safe Handling of **Promethium-145**.

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